Application Notes and Protocols for Boc-Achc-OH Solid-Phase Peptide Synthesis

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Compound of Interest	
Compound Name:	*1-tert-Butoxycarbonylamino-cycloheptanecarboxylic acid*
CAS No.:	*199330-56-8*
Cat. No.:	*B182551*

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Introduction

Solid-phase peptide synthesis (SPPS) utilizing the tert-butyloxycarbonyl (Boc) protecting group strategy remains a cornerstone of peptide chemistry. This method facilitates the stepwise assembly of amino acids onto a solid support, enabling the efficient synthesis of complex peptide sequences.[1][2] The Boc group serves as a temporary protecting group for the Nα-amino function and is readily removed under moderately acidic conditions, typically with trifluoroacetic acid (TFA).[1][3] Side-chain functional groups are protected by more acid-stable groups, which are removed concurrently with cleavage of the peptide from the resin support using a strong acid like hydrofluoric acid (HF).[1][3]

This document provides a detailed protocol for the incorporation of the non-proteinogenic, sterically hindered amino acid, N-Boc-1-aminocyclohexane-1-carboxylic acid (Boc-Achc-OH), into peptide sequences using Boc-SPPS. The cyclic and Cα,α-disubstituted nature of Achc presents unique challenges to peptide bond formation, often requiring optimized coupling

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conditions to achieve high efficiency.[4] These application notes offer guidance on reagent selection and provide a step-by-step protocol for the successful synthesis of Achc-containing peptides.

Data Presentation

The selection of an appropriate coupling reagent is critical for overcoming the steric hindrance associated with Boc-Achc-OH. The following table summarizes the performance of commonly used coupling reagents in Boc-SPPS for sterically hindered amino acids. While specific data for Boc-Achc-OH is limited, the presented data for other challenging couplings provides a strong indication of suitable reagents and conditions.

Table 1: Comparison of Coupling Reagent Performance for Sterically Hindered Amino Acids in Boc-SPPS

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Coupling Reagent/Method	Typical Equivalents (Amino Acid:Reagent:Base)	Typical Coupling Time	Reported Yield (%)	Key Considerations
HATU/DIEA	1:0.95:2	1 - 4 hours	>95	Highly efficient for hindered couplings with rapid reaction times.[5][6]
HBTU/DIEA	1:0.95:2	2 - 6 hours	90 - 98	A reliable and widely used reagent, slightly less reactive than HATU.[5][6]
DIC/HOBt	1:1: -	4 - 12 hours	85 - 95	A cost-effective option, though may require longer reaction times for complete coupling.
DIC/OxymaPure®	1:1: -	2 - 8 hours	92 - 97	OxymaPure® enhances coupling efficiency and significantly suppresses racemization.[5]

Table 2: General Reagents and Solvents for Boc-Achc-OH SPPS

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Reagent/Solvent	Grade	Purpose
N,N-Dimethylformamide (DMF)	Peptide Synthesis	Solvent for swelling, washing, and coupling
Dichloromethane (DCM)	Peptide Synthesis	Solvent for swelling, washing, and deprotection
Trifluoroacetic acid (TFA)	Peptide Synthesis	Boc deprotection
N,N-Diisopropylethylamine (DIEA)	Peptide Synthesis	Neutralization and coupling activation
Isopropanol (IPA)	Reagent	Washing
Piperidine	Reagent	Optional for monitoring
Hydrofluoric Acid (HF) or TFMSA	Reagent	Final cleavage from resin
Scavengers (e.g., anisole, p-cresol)	Reagent	Cation trapping during cleavage
Merrifield Resin or PAM Resin	SPPS Grade	Solid support for peptide acids
MBHA Resin or BHA Resin	SPPS Grade	Solid support for peptide amides

Experimental Protocols

The following section details the step-by-step methodology for the manual solid-phase synthesis of a peptide containing Boc-Achc-OH.

Resin Preparation and Swelling

- Place the desired amount of resin (e.g., Merrifield resin for a C-terminal acid or MBHA resin for a C-terminal amide) in a reaction vessel.
- Add DMF to the resin (approximately 10-15 mL per gram of resin).
- Allow the resin to swell for at least 30-60 minutes at room temperature with gentle agitation. [1]

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- After swelling, drain the solvent by filtration.

Nα-Boc Deprotection

This step removes the temporary Boc protecting group from the N-terminus of the growing peptide chain.

- To the swollen resin, add a solution of 50% TFA in DCM.[1][3]
- Perform a pre-wash by agitating the resin with the TFA/DCM solution for 5 minutes.[1][3]
- Drain the solution and add a fresh solution of 50% TFA in DCM.
- Agitate the mixture for an additional 15-25 minutes to ensure complete deprotection.[1][3]
- Drain the TFA solution.
- Wash the resin thoroughly with DCM (3-5 times) and then isopropanol (IPA) (2 times) to remove residual TFA.[1][3]

Neutralization

This step neutralizes the N-terminal ammonium trifluoroacetate salt to the free amine, which is necessary for the subsequent coupling reaction.

- Wash the resin with DCM (2-3 times).
- Add a 10% solution of DIEA in DCM to the resin.
- Agitate for 2 minutes and then drain the solution.[1]
- Repeat the neutralization step one more time to ensure complete conversion to the free amine.[1]
- Wash the resin thoroughly with DCM (3-5 times) to remove excess base and its salt.

Boc-Achc-OH Coupling

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Due to the steric hindrance of Boc-Achc-OH, a robust coupling strategy is essential. The use of a highly efficient coupling reagent such as HATU is recommended.

- In a separate vessel, dissolve 2-4 equivalents of Boc-Achc-OH and 1.9-3.8 equivalents of HATU in DMF.
- Add 4-6 equivalents of DIEA to the solution to pre-activate the amino acid.
- Immediately add the activated Boc-Achc-OH solution to the neutralized peptide-resin.
- Agitate the reaction mixture at room temperature. Due to the sterically hindered nature of Achc, a longer coupling time of 4-12 hours may be required.
- Monitor the coupling reaction for the disappearance of free amines using a qualitative method like the Kaiser (ninhydrin) test. A negative test (yellow beads) indicates complete coupling. If the test is positive (blue beads), the coupling reaction should be extended or repeated.

Peptide Chain Elongation

Repeat the deprotection (Step 2), neutralization (Step 3), and coupling (Step 4 with the respective Boc-amino acid) cycles for each subsequent amino acid in the peptide sequence.

Final Cleavage and Deprotection

This final step cleaves the completed peptide from the solid support and removes the side-chain protecting groups.

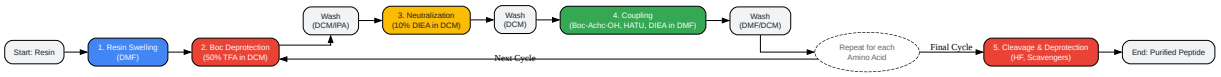
Caution: This step involves the use of highly corrosive and toxic hydrofluoric acid (HF) and must be performed in a specialized, well-ventilated apparatus by trained personnel.

- Wash the final peptide-resin with DCM and dry it thoroughly under a high vacuum.
- Transfer the dried peptide-resin to an HF cleavage apparatus.
- Add a pre-cooled scavenger cocktail (e.g., 90% HF / 10% anisole) to the resin (approximately 10 mL per gram of resin).[3]

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- Stir the mixture at 0°C for 1-2 hours.
- Evaporate the HF under a stream of nitrogen.
- Precipitate the crude peptide by adding cold diethyl ether.
- Collect the peptide by filtration or centrifugation and wash it multiple times with cold diethyl ether to remove scavengers and cleaved protecting groups.
- Dry the peptide product under vacuum.

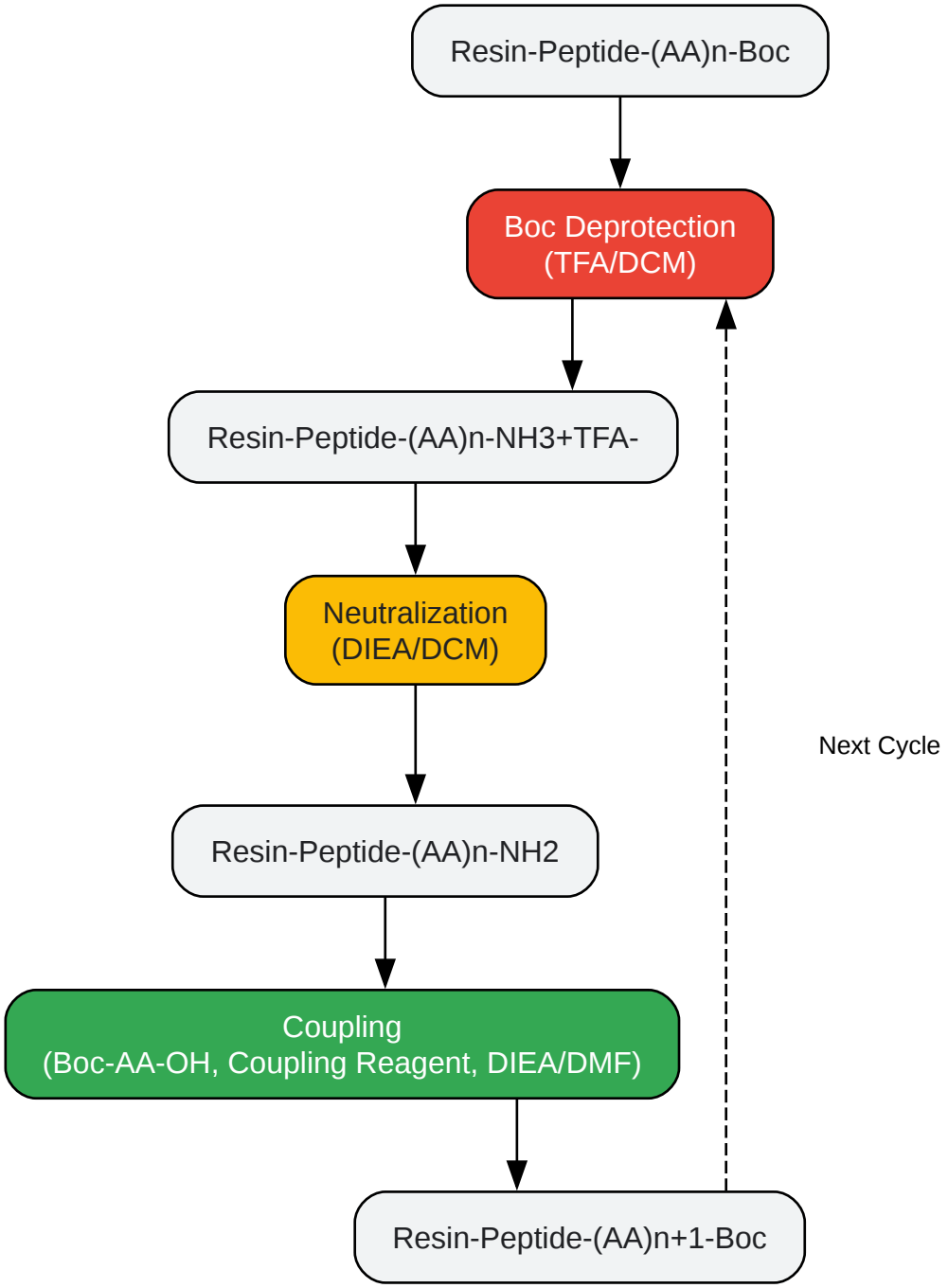
Mandatory Visualization



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Caption: Workflow for Boc-Achc-OH Solid-Phase Peptide Synthesis.

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Caption: Chemical cycle of Boc Solid-Phase Peptide Synthesis.

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